

Proper Disposal of Selexipag-d7: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Selexipag-d7	
Cat. No.:	B15145308	Get Quote

The proper disposal of **Selexipag-d7**, a deuterated analog of the prostacyclin receptor agonist Selexipag, is crucial for maintaining laboratory safety, ensuring regulatory compliance, and protecting the environment. As a compound intended for research use only, **Selexipag-d7** must be managed as a hazardous chemical waste unless determined otherwise by a qualified professional.[1][2][3] This guide provides a comprehensive, step-by-step procedure for its safe handling and disposal.

Hazard Assessment and Waste Classification

Before disposal, it is essential to assess the hazards associated with **Selexipag-d7**. The Safety Data Sheet (SDS) for Selexipag indicates that it is harmful if swallowed and may cause damage to organs through prolonged or repeated exposure.[4] Due to these toxicological properties, **Selexipag-d7** should be treated as a hazardous waste.

Key Hazard Information:

- Acute Effects: May cause irritation to the eyes and skin. Harmful if inhaled or swallowed.
- Chronic Effects: May cause organ damage through repeated or prolonged exposure.[4]

Therefore, **Selexipag-d7** waste must not be disposed of in regular trash or flushed down the sanitary sewer.[6][7][8] All disposal must adhere to the guidelines set by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) and any applicable state and local regulations.[6][8][9][10]



Required Personal Protective Equipment (PPE)

When handling **Selexipag-d7** for disposal, all personnel must wear appropriate PPE to prevent exposure.[1]

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A lab coat or other protective clothing.
- Respiratory Protection: Use in a well-ventilated area, such as a laboratory fume hood, to avoid the formation of dust and aerosols.[5] If a risk assessment deems it necessary, a NIOSH-approved respirator should be used.

Segregation and Containerization of Selexipag-d7 Waste

Proper segregation and containment are the first steps in the disposal process.

Step 1: Designate a Satellite Accumulation Area (SAA)

- Establish a designated SAA within the laboratory where the waste is generated.[11] This area must be under the control of the laboratory personnel.
- The SAA can be a designated section of a benchtop or within a chemical fume hood.[11]

Step 2: Select an Appropriate Waste Container

- Solid Waste: Dispose of dry, solid Selexipag-d7 in its original manufacturer's container or a new, compatible container that can be securely sealed.[12]
- Liquid Waste (Solutions): Use a leak-proof container with a screw-on cap.[11][12] Plastic
 bottles are often preferred over glass to minimize the risk of breakage.[8] The container
 material must be chemically compatible with the solvent used to dissolve the Selexipag-d7.
- Contaminated Lab Supplies: Items such as gloves, absorbent paper, and pipette tips that are contaminated with Selexipag-d7 should be double-bagged in clear plastic bags for disposal



as solid hazardous waste.[12]

Step 3: Label the Waste Container

- Properly label the waste container immediately upon adding the first amount of waste.[8][13]
- The label must include the words "Hazardous Waste".[8][11]
- List the full chemical name ("**Selexipag-d7**") and all other components of the mixture by percentage or volume.[8][11] Do not use chemical formulas or abbreviations.[8]
- Indicate the associated hazards (e.g., Toxic).[11]
- Record the date when the waste was first added to the container (accumulation start date).

Storage and Disposal Procedures

Once containerized, the waste must be stored safely while awaiting pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.

Storage Guidelines:

- Keep waste containers securely closed at all times, except when adding waste.[12][13]
- Store the container within a secondary containment bin or tray to capture any potential leaks.
 [12] The secondary container must be chemically compatible with the waste and capable of holding 110% of the volume of the primary container.
- Segregate the Selexipag-d7 waste container from incompatible materials, such as strong acids or bases.[11]

The following table summarizes key quantitative limits for hazardous waste storage in a Satellite Accumulation Area.



Parameter	Guideline	Citation
Maximum Storage Time (Partial Container)	Up to one year from the accumulation start date.	[11]
Maximum Storage Time (Full Container)	Must be removed from the SAA within three days of being filled.	[11]
Maximum Quantity	Up to 55 gallons of an individual hazardous waste stream.	[12]

Disposal Workflow: The following diagram illustrates the decision-making process and workflow for the proper disposal of **Selexipag-d7** waste.

Caption: Workflow for the disposal of Selexipag-d7.

Emergency Procedures for Spills

In the event of a spill, follow these procedures:

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.
- Control and Contain: If safe to do so, prevent the spill from spreading using appropriate absorbent materials.
- Clean-Up: For small spills, trained laboratory personnel wearing appropriate PPE can clean the area. Collect all contaminated materials in a sealed container and label it as hazardous waste.
- Report: Report the spill to your institution's EHS department. For large or unmanageable spills, contact EHS for emergency response.

By adhering to these procedures, researchers can ensure the safe and compliant disposal of **Selexipag-d7**, minimizing risks to personnel and the environment. Always consult your institution's specific hazardous waste management plan for additional requirements.



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